

Chemical structure and properties of Yadanzioside L

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Yadanzioside L

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Yadanzioside L: A Technical Guide for Researchers

An In-depth Examination of the Chemical Structure, Properties, and Biological Activities of a Potent Antiviral Quassinoid Glycoside

For Researchers, Scientists, and Drug Development Professionals

Abstract

Yadanzioside L, a complex quassinoid glycoside isolated from the seeds of *Brucea javanica*, has demonstrated significant biological activity, particularly as a potent antiviral agent. This technical guide provides a comprehensive overview of the current scientific knowledge on **Yadanzioside L**, focusing on its chemical structure, physicochemical properties, and known biological effects. This document synthesizes available data to serve as a foundational resource for researchers in natural product chemistry, virology, and drug discovery.

Chemical Structure and Physicochemical Properties

Yadanzioside L is classified as a C20 quassinoid, a class of bitter principles known for their complex and highly oxygenated tetracyclic triterpene structures. The chemical structure of **Yadanzioside L** is characterized by a picrasane skeleton, substituted with a glycosidic moiety and a distinctive ester side chain.

Table 1: Physicochemical Properties of **Yadanzioside L**

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₆ O ₁₇	--INVALID-LINK--
Molecular Weight	726.7 g/mol	--INVALID-LINK--
CAS Number	99132-97-5	--INVALID-LINK--
Appearance	White powder	-
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	--INVALID-LINK--[1]
Source	Seeds of Brucea javanica (L.) Merr.	--INVALID-LINK--[1]

Note: At present, detailed experimental data for the ¹H and ¹³C NMR of **Yadanzioside L** are not readily available in public scientific literature. The structural elucidation was likely performed using a combination of spectroscopic techniques, but the specific spectral data has not been published in detail.

Biological Activity

The most prominently reported biological activity of **Yadanzioside L** is its potent antiviral effect against the Tobacco Mosaic Virus (TMV).

Antiviral Activity

A study investigating the anti-TMV activity of quassinoids isolated from the seeds of Brucea javanica identified **Yadanzioside L** as a highly active compound.[1] The inhibitory activity was quantified, and the results are summarized in the table below.

Table 2: In Vitro Anti-Tobacco Mosaic Virus (TMV) Activity of **Yadanzioside L**

Compound	IC ₅₀ (μM)	Positive Control (Ningnanmycin) IC ₅₀ (μM)	Source
Yadanzioside L	4.86	117.3	--INVALID-LINK--

This data indicates that **Yadanzioside L** is significantly more potent than the commercial antiviral agent Ningnanmycin in inhibiting TMV replication in vitro.

Other Potential Activities

While specific studies on other biological activities of **Yadanzioside L** are limited, the broader class of quassinoids from *Brucea javanica* has been reported to possess a range of pharmacological properties, including antileukemic, antimalarial, and anti-inflammatory effects. [2] Further research is warranted to explore if **Yadanzioside L** shares these activities.

Experimental Protocols

Detailed experimental protocols for the isolation of **Yadanzioside L** and the specific anti-TMV assay used to determine its IC₅₀ value are not extensively detailed in the currently available literature. However, a general workflow for such studies can be inferred.

General Isolation and Purification Workflow

The isolation of quassinoid glycosides like **Yadanzioside L** from *Brucea javanica* seeds typically involves the following steps:



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Figure 1. A generalized workflow for the isolation and purification of **Yadanzioside L**.

Anti-Tobacco Mosaic Virus (TMV) Assay (General Protocol)

The anti-TMV activity of compounds is often evaluated using a leaf-disk or half-leaf method. The general steps are outlined below:

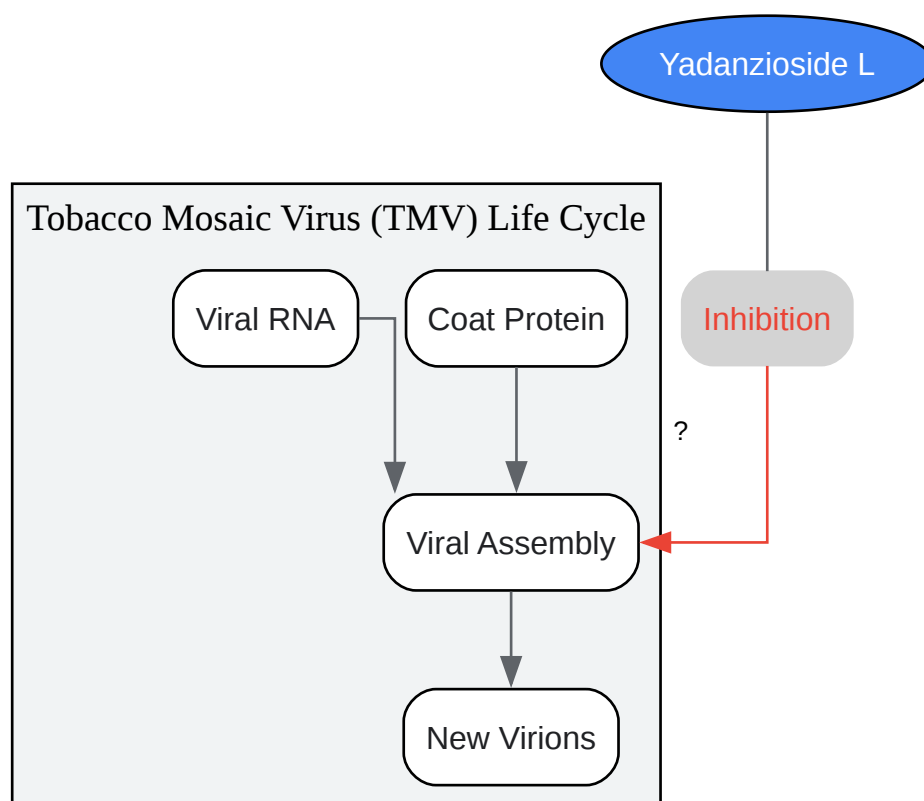


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Figure 2. A generalized workflow for the anti-TMV activity assay.

Signaling Pathways and Mechanism of Action (Hypothesized)

The precise mechanism of action for **Yadanzioside L**'s antiviral activity has not been elucidated. However, studies on other natural products with anti-TMV activity suggest potential mechanisms that could be relevant for **Yadanzioside L**. One common target for antiviral compounds is the viral coat protein, which is essential for viral assembly. It is plausible that **Yadanzioside L** interacts with the TMV coat protein, thereby inhibiting the formation of new viral particles.



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Figure 3. A hypothesized mechanism of action for **Yadanzioside L** against TMV.

Future Directions

Yadanzioside L presents a promising lead compound for the development of novel antiviral agents. Future research should focus on:

- **Total Synthesis:** Development of a synthetic route to enable the production of larger quantities for further studies and the generation of analogs for structure-activity relationship (SAR) analysis.
- **Mechanism of Action Studies:** Elucidation of the precise molecular target and mechanism by which **Yadanzioside L** inhibits TMV replication.
- **Broad-Spectrum Antiviral Screening:** Evaluation of the activity of **Yadanzioside L** against a wider range of plant and animal viruses.

- Pharmacokinetic and Toxicological Profiling: Assessment of the absorption, distribution, metabolism, excretion, and toxicity (ADMET) properties of **Yadanzioside L** to determine its potential for in vivo applications.
- Exploration of Other Biological Activities: Investigation into the potential anticancer, anti-inflammatory, and antimalarial properties of **Yadanzioside L**.

Conclusion

Yadanzioside L is a structurally complex natural product with potent in vitro activity against the Tobacco Mosaic Virus. While current knowledge provides a solid foundation, further in-depth studies are required to fully understand its therapeutic potential. This technical guide serves as a starting point for researchers interested in exploring the promising biological activities of this fascinating molecule.

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References

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